

Introduction: The Need for Specialized Biological Buffers

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Compound of Interest

Compound Name: *Sodium 2-hydroxy-3-morpholinopropane-1-sulfonate*

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In the landscape of biological and biochemical research, maintaining a stable and physiologically relevant pH is paramount to experimental success. The development of zwitterionic buffers by Dr. Norman Good and his colleagues in 1966 was a landmark achievement, providing researchers with a toolkit of non-reactive, stable compounds for a wide range of applications.^[1] Among these "Good's buffers," 3-(N-morpholino)-2-hydroxypropanesulfonic acid, commonly known as MOPSO, has distinguished itself as a versatile and reliable agent, particularly for systems requiring a pH near neutrality.^{[1][2]}

MOPSO is structurally similar to the more widely known MOPS buffer, with the key distinction being the presence of a hydroxyl (-OH) group on the second carbon of the propane chain.^{[1][2]}^[3] This seemingly minor modification confers specific properties that make MOPSO an optimal choice for numerous sensitive applications, from cell culture to electrophoresis and enzyme kinetics.^{[4][5]} This guide provides a comprehensive overview of the core physical and chemical properties of MOPSO, offering field-proven insights and detailed protocols for its effective use in a laboratory setting.

Core Physicochemical Properties of MOPSO

The utility of a buffer is defined by its fundamental physicochemical characteristics. MOPSO's properties make it exceptionally well-suited for biological research due to its zwitterionic nature, high water solubility, and minimal interaction with biological components.^{[6][7][8]}

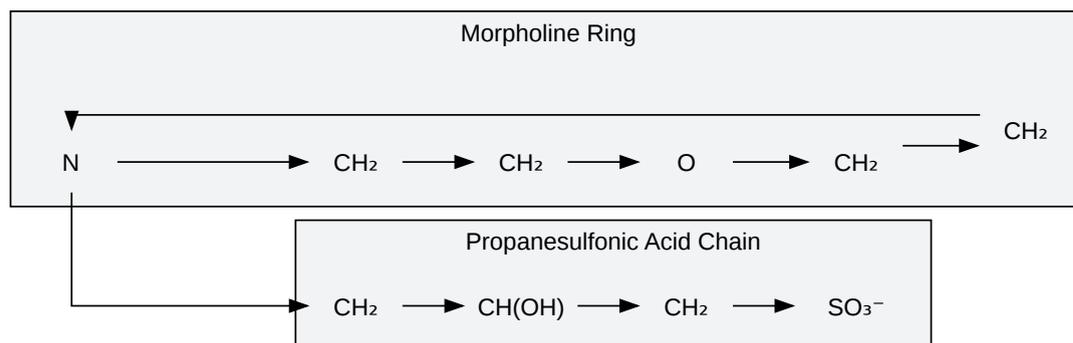
Below is a summary of MOPSO's key quantitative properties.

Property	Value	Source(s)
IUPAC Name	2-Hydroxy-3-(morpholin-4-yl)propane-1-sulfonic acid	[2]
Molecular Formula	C ₇ H ₁₅ NO ₅ S	[2][4]
Molecular Weight	225.26 g/mol	[2][4][9]
Appearance	White crystalline powder	[2][10]
pKa (at 25°C)	6.9	[2][11]
ΔpKa/°C	-0.015	[2]
Effective pH Range	6.2 - 7.9	[2][4][5][9][12]
Solubility in Water	High; 0.75 M at 0°C	[2][6][7]
Melting Point	270–290 °C (decomposes)	[1][2]

Chemical Structure

The structure of MOPSO, featuring a morpholine ring and a sulfonic acid group, is central to its function. The nitrogen on the morpholine ring has a pKa of 6.9, making it an effective buffer in the physiological range. The sulfonic acid group is highly acidic and remains deprotonated and negatively charged at this pH, creating the zwitterionic state.

Chemical structure of MOPSO.



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Chemical structure of MOPSO.

Key Chemical Characteristics for Researchers

Zwitterionic Nature and Membrane Impermeability

At physiological pH, MOPSO exists as a zwitterion, possessing both a positive (on the morpholine nitrogen) and a negative (on the sulfonate group) charge, while maintaining an overall neutral charge. This characteristic is crucial as it minimizes interactions with charged biological macromolecules. Furthermore, its charge distribution and molecular size make it difficult for MOPSO to cross biological membranes, preventing interference with intracellular pH and biochemical processes.[8]

Interaction with Metal Ions

A significant advantage of MOPSO, and many of Good's buffers, is its negligible tendency to form complexes with most biologically relevant metal ions.[4][7] This is a critical feature for studies involving metalloenzymes or reactions where divalent cations (e.g., Mg²⁺, Ca²⁺) are essential cofactors, as the buffer will not sequester these ions from the solution.[13] However, it is important to note that like other morpholine-based buffers, MOPSO may exhibit weak

interactions with certain transition metals like copper, and caution is advised in systems sensitive to Cr^{3+} and Fe^{3+} .[\[1\]](#)[\[14\]](#)

UV-Vis Spectral Properties

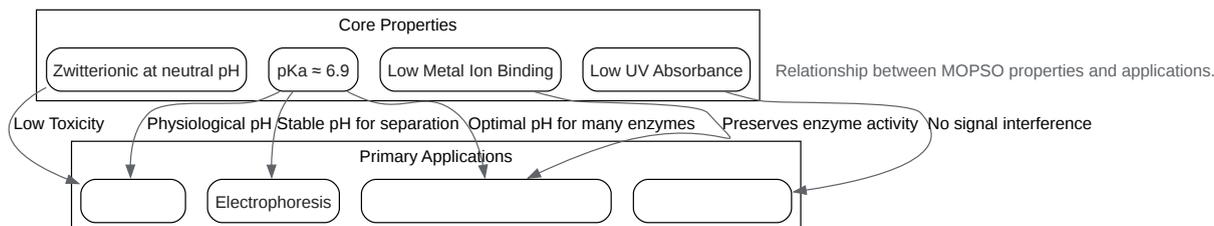
MOPSO solutions are colorless and transparent, exhibiting no significant absorbance in the visible light spectrum.[\[15\]](#) In the UV range, MOPSO has a very low absorbance, making it an excellent choice for spectrophotometric assays where the analyte of interest is measured in the UV region. This ensures that the buffer itself does not contribute to the background signal, leading to more accurate measurements.

Applications in Research and Drug Development

MOPSO's unique properties make it a preferred buffer in a variety of scientific applications.

- **Cell Culture Media:** Its physiological pH range and low toxicity make MOPSO an effective buffering agent for various cell culture media, ensuring a stable environment for cell growth and viability.[\[4\]](#)[\[5\]](#)[\[14\]](#)
- **Protein Purification and Enzyme Assays:** MOPSO is widely used in chromatography and enzyme kinetics.[\[4\]](#) Its low metal-binding capacity ensures that the activity of metal-dependent enzymes is not inhibited.[\[13\]](#) Additionally, MOPSO has been shown to interact with the peptide backbone of proteins like bovine serum albumin (BSA), stabilizing them against thermal denaturation.[\[4\]](#)
- **Electrophoresis:** Due to its low ionic mobility and ability to maintain a stable pH, MOPSO is an excellent buffer for the separation of nucleic acids and proteins in electrophoresis techniques, including capillary electrochromatography.[\[4\]](#)

The selection of MOPSO is logically driven by its properties, as illustrated below.



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Relationship between MOPSO properties and applications.

Experimental Protocols

Preparation of a 0.5 M MOPSO Buffer Stock Solution (pH 6.9)

This protocol describes the preparation of 1 liter of a 0.5 M MOPSO stock solution. The causality behind each step is critical: precise weighing ensures accurate concentration, using high-purity water prevents contamination, careful pH adjustment is key to buffer function, and bringing to the final volume standardizes the molarity.

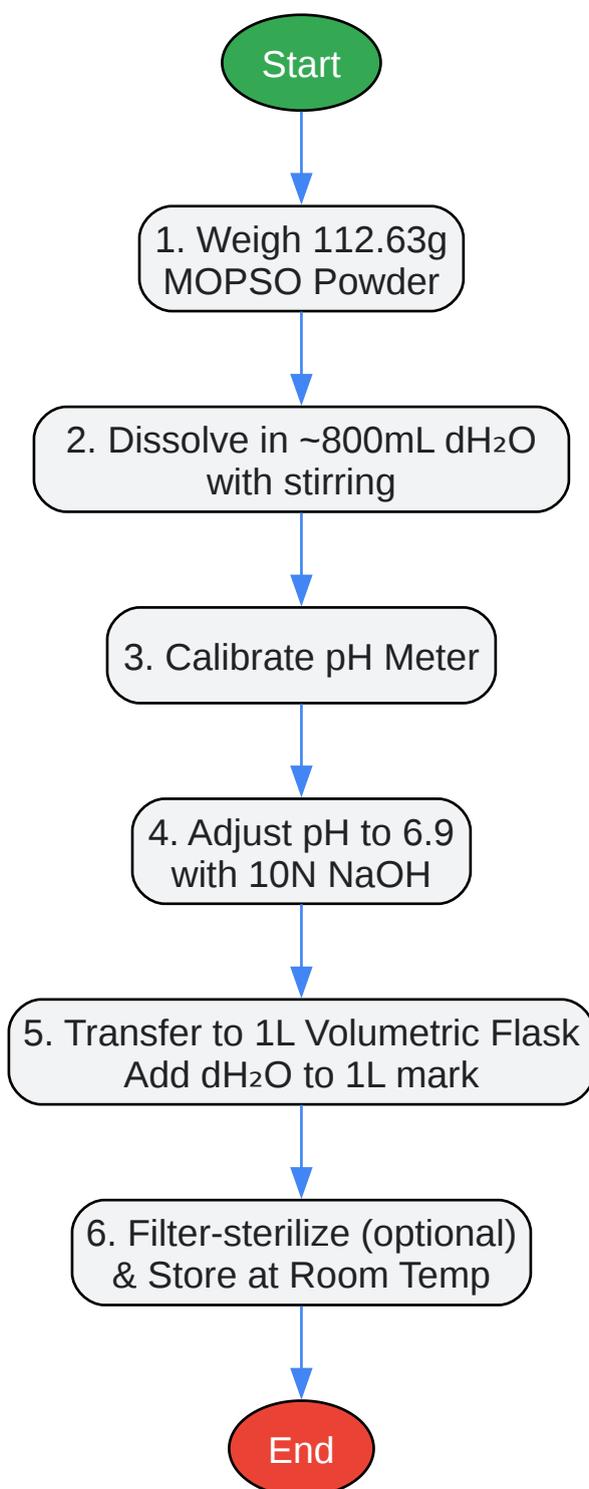
Materials:

- MOPSO, Free Acid (MW: 225.26 g/mol)
- High-purity, deionized water (dH₂O)
- 10 N Sodium Hydroxide (NaOH) solution
- Calibrated pH meter
- 1 L volumetric flask

- Stir plate and magnetic stir bar
- Beakers and graduated cylinders

Step-by-Step Methodology:

- Calculate and Weigh MOPSO: For 1 L of a 0.5 M solution, weigh out 112.63 g of MOPSO powder ($0.5 \text{ mol/L} * 225.26 \text{ g/mol} * 1 \text{ L}$).^{[6][7]} Use an analytical balance and a clean weigh boat.
- Dissolve in Water: Add approximately 800 mL of dH₂O to a 1 L beaker equipped with a magnetic stir bar.^{[6][12]} Slowly add the weighed MOPSO powder to the water while stirring to facilitate dissolution. MOPSO has excellent water solubility, but adding it gradually prevents clumping.^[7]
- Calibrate pH Meter: Calibrate the pH meter using standard buffers (e.g., pH 4.0, 7.0, 10.0) according to the manufacturer's instructions. This step is crucial for accuracy.
- Adjust pH: Place the calibrated pH electrode into the MOPSO solution. Slowly add 10 N NaOH dropwise while continuously monitoring the pH.^{[7][12]} The goal is to reach the target pH of 6.9. Be cautious as the pH will change rapidly near the pKa.
- Final Volume Adjustment: Once the target pH is achieved, carefully transfer the solution to a 1 L volumetric flask. Rinse the beaker with small amounts of dH₂O and add the rinsate to the flask to ensure all the buffer is transferred. Add dH₂O to bring the final volume to the 1 L mark.^{[6][7]}
- Sterilization and Storage: For applications requiring sterility, the solution can be filter-sterilized through a 0.22 μm filter. Store the buffer at room temperature in a clearly labeled, sealed container.^[4]



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Workflow for preparing a 0.5M MOPSO buffer solution.

Stability, Storage, and Safety

Stability and Storage

MOPSO is a highly stable compound. As a crystalline powder, it should be stored in a dry place at room temperature.[4] Aqueous solutions are also stable under normal conditions.[16]

However, for long-term storage, refrigeration is recommended to prevent any potential microbial growth.[16] It is also advisable to protect solutions from light, as autoclaved solutions of similar buffers can sometimes yellow, although this does not typically affect performance.[17]

Safety and Handling

MOPSO is classified as an irritant.[2] Standard laboratory safety precautions should be followed.

- Personal Protective Equipment (PPE): Wear safety glasses, gloves, and a lab coat when handling the powder or solutions.
- Handling: Avoid inhalation of the powder by handling it in a well-ventilated area or a chemical fume hood.[16][18] Avoid contact with skin and eyes.[16]
- Spills: In case of a spill, sweep up the solid material and place it in a suitable container for disposal.[16]
- First Aid: If contact with eyes occurs, rinse immediately with plenty of water for at least 15 minutes.[16] For skin contact, wash with soap and water.

Conclusion

MOPSO stands as a superior buffering agent for a multitude of applications in modern biological and chemical sciences. Its ideal pKa, zwitterionic nature, high solubility, and minimal interaction with metal ions provide a stable and predictable environment for sensitive experiments. By understanding its core physicochemical properties and adhering to proper preparation and handling protocols, researchers, scientists, and drug development professionals can effectively leverage MOPSO to ensure the integrity and reproducibility of their work.

References

- Wikipedia. (n.d.). 2-Hydroxy-3-morpholinopropanesulfonic acid. [\[Link\]](#)

- Altogen Biosystems. (2019). Biological Buffer Reference Chart. [[Link](#)]
- Hubei Xindesheng Material Technology Co., Ltd. (n.d.). Characteristics of MOPSO buffer and steps for preparing raw material powders. [[Link](#)]
- Hopax Fine Chemicals. (n.d.). MOPSO Buffer | CAS 68399-77-9. [[Link](#)]
- Desheng. (2024). MOPSO, a biological buffering agent, is not easily able to penetrate biological membranes. [[Link](#)]
- NINGBO INNO PHARMCHEM CO.,LTD. (n.d.). The Critical Role of MOPSO Buffer in Modern Biochemical Research. [[Link](#)]
- Hopax Fine Chemicals. (2018). 8 uses of MOPS buffer you didn't know. [[Link](#)]
- Hubei Xindesheng Material Technology Co., Ltd. (n.d.). What color does MOPSO buffer dissolve in water. [[Link](#)]
- Suzhou Yacoo Science Co., Ltd. (2019). The Difference between MOPS and MOPSO as Buffer. [[Link](#)]
- NINGBO INNO PHARMCHEM CO.,LTD. (n.d.). Understanding the MOPSO pKa of 6.9: Implications for Biological Buffering and Beyond. [[Link](#)]
- Hopax Fine Chemicals. (2018). Biological buffers and their interactions with metal ions. [[Link](#)]

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Sources

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. 2-Hydroxy-3-morpholinopropanesulfonic acid - Wikipedia [en.wikipedia.org]
- 3. The Difference between MOPS and MOPSO as Buffer [yacooscience.com]

- 4. goldbio.com [goldbio.com]
- 5. nbinno.com [nbinno.com]
- 6. deshengbio.en.made-in-china.com [deshengbio.en.made-in-china.com]
- 7. Characteristics of MOPSO buffer and steps for preparing raw material powders - HUBEI NEW DESHENG MATERIALS TECHNOLOGY CO., LTD. [hbdsbio.com]
- 8. MOPSO, a biological buffering agent, is not easily able to penetrate biological membranes [vacutaineradditives.com]
- 9. Biological Buffer Reference Chart | Transfection Reagents | Cell Lines, In Vivo | Altogen Biosystems [altogen.com]
- 10. MOPSO Buffer | CAS 68399-77-9 - Products - Hopax Fine Chemicals [hopaxfc.com]
- 11. nbinno.com [nbinno.com]
- 12. MOPSO Buffer (0.5 M, 6.9 pH) Preparation and Recipe | AAT Bioquest [aatbio.com]
- 13. Biological buffers and their interactions with metal ions - Blog - Hopax Fine Chemicals [hopaxfc.com]
- 14. MOPSO | 68399-77-9 [chemicalbook.com]
- 15. What color does MOPSO buffer dissolve in water - HUBEI NEW DESHENG MATERIALS TECHNOLOGY CO., LTD. [hbdsbio.com]
- 16. fishersci.com [fishersci.com]
- 17. 10x MOPS Buffer [novoprolabs.com]
- 18. 9.4 Guidelines for Working with Particularly Hazardous Substances | Environment, Health and Safety [ehs.cornell.edu]
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